

Technical Guide: 4-Octylphenol-d4 Physical & Chemical Properties

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Compound of Interest

Compound Name: 4-Octylphenol-d4

Cat. No.: B13443188

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Core Application: Isotope Dilution Mass Spectrometry (IDMS) for Environmental & Biological Monitoring

Executive Summary & Chemical Identity

4-Octylphenol-d4 is the deuterium-labeled isotopologue of 4-octylphenol. In analytical applications, it is almost exclusively used as an Internal Standard (IS) for the quantification of 4-tert-octylphenol (4-t-OP), a degradation product of alkylphenol ethoxylate surfactants and a potent endocrine-disrupting chemical (EDC).

Critical Distinction: Researchers must distinguish between the linear isomer (4-n-octylphenol) and the branched isomer (4-tert-octylphenol or 4-(1,1,3,3-tetramethylbutyl)phenol). The branched tert-isomer is the primary environmental contaminant. This guide focuses on the tert-isomer variant of the d4 standard, as it is the industry standard for EPA and CDC protocols.

Chemical Structure & Isotopic Labeling

The deuterium labeling typically occurs on the phenolic ring (positions 2,3,5,6), providing a stable mass shift (+4 Da) that resists back-exchange in protic solvents under neutral conditions.

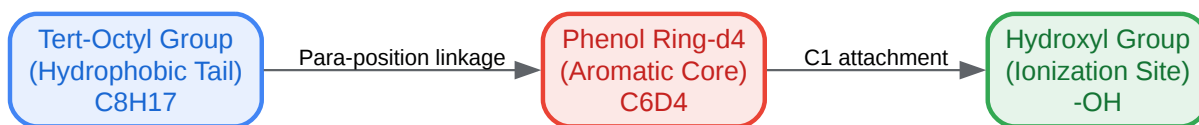


Figure 1: Structural Anatomy of 4-tert-Octylphenol-d4

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Physicochemical Constants Table

Data synthesized from parent compound properties and isotopic adjustments.

Property	Value / Description	Technical Note
Chemical Name	4-(1,1,3,3-tetramethylbutyl)phenol-d4	tert-isomer (Standard for Environmental Analysis)
CAS Number	Varies by label position (Parent: 140-66-9)	Check CoA. [1] Common: 4-n-OP-d4 is 1246815-03-1.
Molecular Formula	C ₁₄ H ₁₈ D ₄ O	
Molecular Weight	~210.35 g/mol	+4.03 Da shift from native (206.32)
Appearance	White to off-white flakes/powder	Crystalline solid at RT
Melting Point	79 – 82 °C	n-isomer melts lower (44-45 °C). Use MP to verify isomer identity.
Boiling Point	~280 °C	
pKa	~10.3	Phenolic proton; ionizes in basic pH (ESI Negative).
Log Kow	4.12 – 4.8	Highly lipophilic; requires organic solvents (MeOH, Acetone).
Water Solubility	Insoluble (~7–19 mg/L)	Critical: Do not prepare aqueous stock solutions.

Physical & Chemical Behaviors[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Solubility & Stability Profiles

- Solvent Compatibility: High solubility in Methanol (MeOH), Acetone, and Dichloromethane (DCM).
- Stock Preparation: Primary stocks (e.g., 100 µg/mL) should be prepared in pure Methanol.

- Aqueous Instability: In water, **4-Octylphenol-d4** will adsorb rapidly to glass and plastic surfaces due to its high Log Kow.
 - Protocol Adjustment: When spiking into aqueous samples, ensure the organic solvent content is sufficient to prevent precipitation, or spike directly into the sample immediately prior to extraction.

Mass Spectrometry Characteristics (ESI-)

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), **4-Octylphenol-d4** is analyzed using Negative Electrospray Ionization (ESI-).

- Precursor Ion: $[M-H]^-$ at m/z 209 (approx).
- Product Ions: Fragmentation typically involves the cleavage of the alkyl chain or ring fragmentation.
- Isotope Effect: Deuterium is slightly more lipophilic than Hydrogen. On C18 columns, the d4-analog may elute slightly earlier (0.05 - 0.1 min) than the native compound. This "retention time shift" must be accounted for in the integration window.

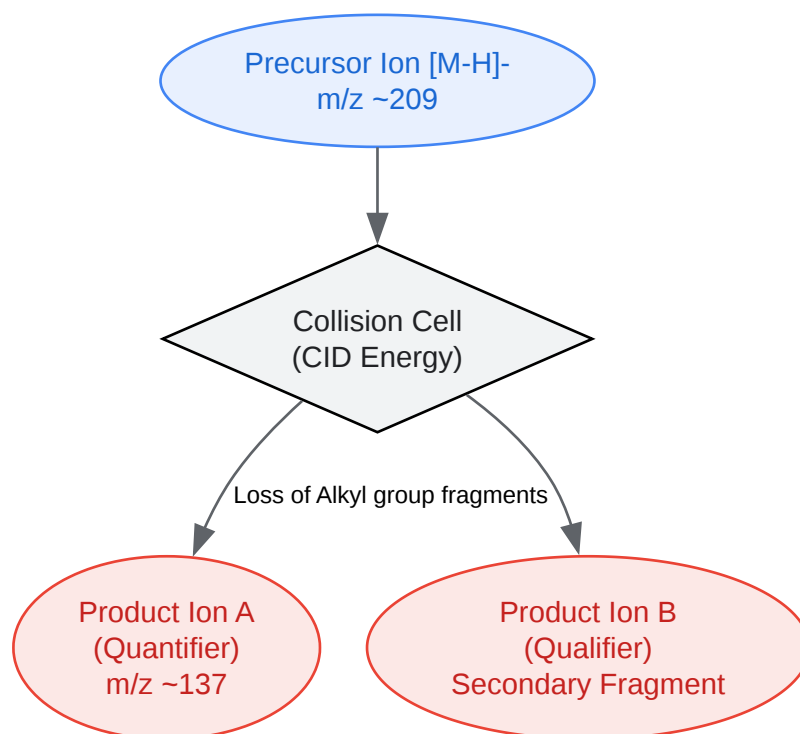


Figure 2: ESI(-) Fragmentation Pathway for IDMS Quantification

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Analytical Application: EPA Method 559 Adaptation

Target Audience: Lab Managers and Senior Analysts.

This protocol outlines the use of **4-Octylphenol-d4** as a surrogate/internal standard for correcting matrix effects and recovery losses in drinking water or biological fluids.

A. Stock Solution Management

- Primary Stock: Dissolve 10 mg of **4-Octylphenol-d4** in 10 mL of LC-MS grade Methanol. (Conc: 1 mg/mL).
- Storage: Store at -20°C in amber glass vials with PTFE-lined caps. Shelf life: 12 months.
- Verification: Verify isotopic purity (>98%) to ensure no contribution to the native analyte signal (m/z 205).

B. Sample Extraction Workflow (Solid Phase Extraction)

Causality: Direct injection is rarely feasible due to sensitivity limits and matrix suppression. SPE concentrates the analyte and removes salts.

- Conditioning: SPE Cartridge (C18 or Polymeric Divinylbenzene) -> 5 mL MeOH -> 5 mL Water.
- Loading: Acidify sample (pH < 2) to protonate the phenol (ensure it is neutral for C18 retention).
- Spiking: Add **4-Octylphenol-d4** IS to the sample before loading.
 - Why? This corrects for extraction efficiency losses.
- Wash: 5 mL 5% MeOH in Water (Removes polar interferences).
- Elution: 5 mL Methanol (or MeOH/MTBE mix).

- Concentration: Evaporate to dryness under Nitrogen (avoid heat >40°C to prevent volatilization) and reconstitute in 50:50 MeOH:Water.

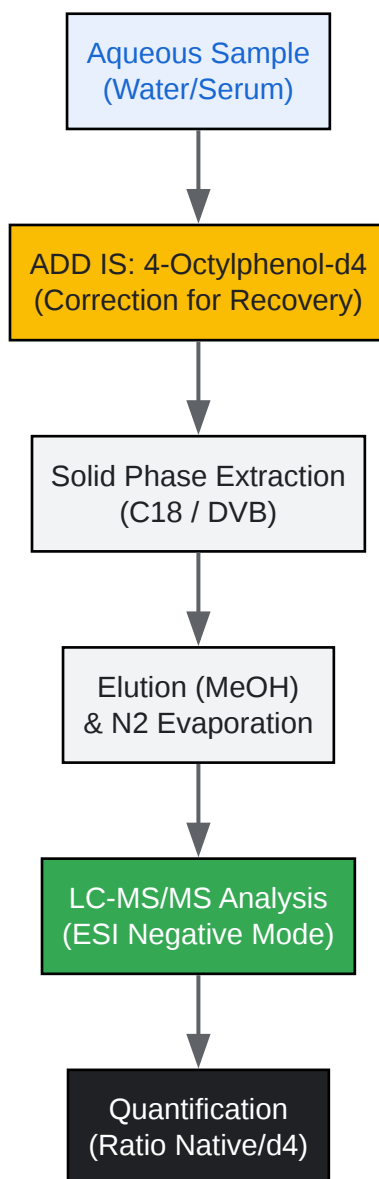


Figure 3: IDMS Quantification Workflow

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Handling, Stability & Safety (E-E-A-T)

Safety Profile

- Endocrine Disruption: 4-Octylphenol is a known xenoestrogen. Treat the d4-isotope with the same rigorous containment as the native compound.

- Handling: Use a fume hood. Wear nitrile gloves (latex is permeable to many organic solvents used with this compound).
- Corrosivity: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)

Storage & Stability[\[2\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Proton Exchange Risk: While ring-deuteration is stable, avoid storing the standard in protic solvents (like water or alcohols) at high temperatures or extreme pH for extended periods, as this could theoretically promote slow exchange, though unlikely with ring-labels.
- Adsorption: Never store dilute working standards (<1 µg/mL) in plastic containers. Use silanized glass to prevent wall adsorption.

References

- U.S. Environmental Protection Agency (EPA). (2009). Method 559: Determination of Nitrosamines and Alkylphenols in Drinking Water by Solid Phase Extraction and LC/MS/MS. [\[Link\]](#)
- Centers for Disease Control and Prevention (CDC). (2019). Laboratory Procedure Manual: Environmental Phenols in Urine. [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 15730, 4-tert-Octylphenol. [\[Link\]](#)
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